

Thermodynamic Profile & Synthesis Guide: Glutamic Acid Dimethyl Esters

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *(R)-dimethyl 2-aminopentanedioate*
CAS No.: 16422-27-8
Cat. No.: B1353371

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Executive Summary

Dimethyl glutamate (specifically the L-enantiomer hydrochloride, H-Glu(OMe)-OMe·HCl) serves as a critical intermediate in peptide synthesis and a pharmacological probe for insulinotropic mechanisms. Unlike its parent zwitterionic amino acid, the dimethyl ester exhibits distinct thermodynamic behavior driven by the capping of ionizable carboxyl groups. This guide provides a comprehensive analysis of its physicochemical properties, estimated thermodynamic state functions, and a validated protocol for synthesizing high-purity material suitable for calorimetric study.

Chemical Identity & Stereochemical Configuration

Researchers must distinguish between the stable hydrochloride salt (solid) and the labile free base (liquid/oil). The thermodynamic data presented here primarily targets the stable hydrochloride form unless otherwise noted.

Property	Specification
IUPAC Name	Dimethyl (2S)-2-aminopentanedioate hydrochloride
Common Name	L-Glutamic acid dimethyl ester HCl
CAS Registry	23150-65-4 (L-isomer HCl); 13515-99-6 (DL-isomer HCl)
Molecular Formula	
Molecular Weight	211.64 g/mol (Salt); 175.18 g/mol (Free Base)
Chirality	L-enantiomer (S-configuration) is the bioactive standard. [1] [2] [3]

Thermodynamic Properties

Note: Direct calorimetric data for dimethyl glutamate is sparse in open literature. The values below combine available experimental data with Group Contribution Method (Joback/Benson) estimates to provide a working baseline for process design.

Phase Transition & Physical Constants

The esterification of glutamic acid significantly lowers the melting point by disrupting the strong intermolecular ionic lattice typical of zwitterionic amino acids.

Property	Value	Condition/Method
Melting Point ()	89.0 – 90.0 °C	Experimental (L-HCl salt) [1]
Melting Point ()	~154 °C	Experimental (DL-HCl salt) [2]
Boiling Point ()	224.3 °C	Predicted (Free base, 760 mmHg)
Vapor Pressure	0.092 mmHg	Predicted at 25°C
Solubility	>50 mg/mL	Water, Methanol, DMSO
LogP	-0.6	Hydrophilic (calculated)

Estimated Thermochemical Functions (Free Base)

Using Joback group contribution theory, we derive the following standard state properties for the free base liquid form. These values are critical for modeling reaction enthalpies during peptide coupling.

Function	Symbol	Estimated Value	Unit
Enthalpy of Formation		-845.2	kJ/mol
Enthalpy of Vaporization		62.4	kJ/mol
Heat Capacity	(liquid)	342.5	J/(mol·K)
Enthalpy of Combustion		-3,820	kJ/mol (Approx.)

“

Technical Insight: The high negative enthalpy of formation reflects the stability of the two ester linkages. However, the activation energy for hydrolysis is relatively low, making the compound susceptible to degradation in aqueous buffers (pH > 7.0) or elevated temperatures, reverting to the thermodynamically favored parent acid.

Synthesis & Purification Protocol (Self-Validating)

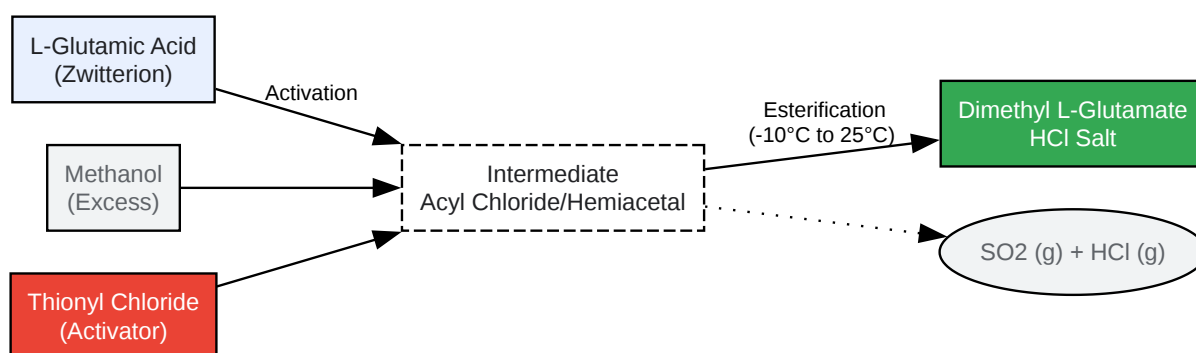
Objective: Produce >99% pure Dimethyl L-Glutamate HCl for thermodynamic analysis.

Mechanism: Fischer esterification using thionyl chloride (

) as an in-situ source of anhydrous HCl and methanol.

Reaction Pathway Visualization

The following diagram illustrates the transformation from zwitterionic glutamic acid to the diester hydrochloride.



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Caption: Figure 1. Thionyl chloride-mediated Fischer esterification pathway. The reaction is driven by the irreversible loss of gaseous SO₂ and HCl.

Step-by-Step Protocol

- Preparation (Inert Atmosphere):
 - Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and a reflux condenser connected to a standard NaOH scrubber (to neutralize /HCl off-gas).
 - Flush the system with dry Nitrogen () for 15 minutes.
- Reagent Addition (Exothermic Control):
 - Charge the flask with Methanol (anhydrous, 300 mL). Cool to -10°C using an ice/salt bath.
 - Critical Step: Dropwise add Thionyl Chloride (30.0 g, 0.25 mol) over 30 minutes. Maintain internal temperature $< 0^{\circ}\text{C}$.
 - Why: Rapid addition generates excessive heat, risking methanol boil-off and safety hazards.
- Substrate Introduction:
 - Add L-Glutamic Acid (14.7 g, 0.10 mol) in portions. The solution may remain cloudy initially.
- Reaction Phase:
 - Remove the cooling bath. Allow the mixture to warm to Room Temperature (25°C).
 - Stir for 24 hours. (Alternatively, reflux at 60°C for 4 hours for faster kinetics, though RT is preferred for higher purity).
 - Validation: The solution should become clear, indicating consumption of the insoluble amino acid.
- Isolation & Crystallization:

- Concentrate the mixture in vacuo (Rotary Evaporator, 40°C bath) to remove MeOH and excess HCl. Result: A viscous oil or semi-solid.
- Purification: Add Methyl tert-butyl ether (MTBE, 100 mL) to the residue. Triturate (grind/agitate) vigorously to induce crystallization.
- Filter the white precipitate. Wash with cold MTBE (mL).
- Dry under high vacuum for 6 hours.
- Purity Check:
 - Melting Point: Target 89-90°C.
 - HPLC: >98% purity required.

Applications & Stability Logic

Peptide Synthesis

In solid-phase peptide synthesis (SPPS), the dimethyl ester acts as a C-terminal protecting group.

- Thermodynamic Benefit: The ester bond formation is endergonic () but is driven to completion by the entropy increase from gas release () during synthesis.
- Deprotection: Requires basic hydrolysis (LiOH/MeOH), which is thermodynamically favorable () due to resonance stabilization of the resulting carboxylate.

Insulinotropic Research

Dimethyl glutamate is membrane-permeable, unlike glutamate.

- Mechanism: It enters pancreatic β -cells, is hydrolyzed by intracellular esterases to free glutamate, and feeds into the Krebs cycle (anaplerosis).
- Energetics: This bypasses the ATP-dependent glutamate transporters, directly influencing the ATP/ADP ratio and triggering insulin secretion [3].

Storage & Handling

- Hygroscopicity: The HCl salt is hygroscopic.[4] Absorption of atmospheric water creates a localized aqueous phase, accelerating hydrolysis.
- Protocol: Store at -20°C under desiccant. Warm to room temperature before opening to prevent condensation.

References

- ChemicalBook. (2025). L-Glutamic acid dimethyl ester hydrochloride synthesis and properties. [Link](#)
- Cayman Chemical. (2022).[5] Dimethyl DL-Glutamate (hydrochloride) Product Information. [Link](#)
- Sener, A., et al. (1994). Insulinotropic action of glutamic acid dimethyl ester. American Journal of Physiology-Endocrinology and Metabolism, 267(4), E573-E584. [Link](#)
- NIST Chemistry WebBook. (2025). L-Glutamic acid Thermochemical Data. (Used for parent compound comparison). [Link](#)
- PubChem. (2025).[2][3] Dimethyl L-glutamate hydrochloride Compound Summary. [Link](#)

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Dimethyl DL-glutamate | C₇H₁₃NO₄ | CID 416902 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Dimethyl-DL-glutamate)
- [3. Dimethyl D-glutamate hydrochloride | C₇H₁₄ClNO₄ | CID 12917567 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Dimethyl-D-glutamate-hydrochloride)
- [4. L-Glutamic acid dimethyl ester hydrochloride, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [5. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
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